

CAS number and molecular formula of sodium 2-methylpropan-2-olate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpropan-2-olate

Cat. No.: B8740672

[Get Quote](#)

Sodium 2-methylpropan-2-olate: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Sodium **2-methylpropan-2-olate**, more commonly known as sodium tert-butoxide, is a pivotal reagent in the field of organic chemistry. Its potent, sterically hindered basic character makes it an invaluable tool in a wide array of chemical transformations, ranging from classic condensation reactions to modern palladium-catalyzed cross-couplings. This document provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on practical information for laboratory and industrial use.

Core Chemical Identifiers and Properties

Sodium tert-butoxide is an organic salt with the chemical formula C_4H_9NaO .^{[1][2]} It is a strong, non-nucleophilic base.^{[3][4]}



Physicochemical Data

The key physical and chemical properties of sodium **2-methylpropan-2-olate** are summarized below.

Property	Value	References
CAS Number	865-48-5	[1][2][5][6]
Molecular Formula	C ₄ H ₉ NaO	[1][2][6]
Molecular Weight	96.10 g/mol	[4][7]
Appearance	White to light tan crystalline powder	[6][8]
Melting Point	~256-270 °C (decomposes)	[1][5][9]
Density	~1.104 g/cm ³	[10]
Solubility	Reacts violently with water. Soluble in organic solvents like tetrahydrofuran.	[1][5][8]

Safety and Handling

Sodium tert-butoxide is a hazardous chemical that requires careful handling. It is classified as a flammable solid that is self-heating and may catch fire.[11][12] It is also corrosive and causes severe skin burns and eye damage.[11][12][13] The compound is highly sensitive to moisture and air, reacting violently with water.[1][14] Therefore, it must be stored and handled under an inert atmosphere, such as dry nitrogen or argon.[4][13] Personal protective equipment, including gloves, protective clothing, and eye/face protection, is mandatory when working with this reagent.[11][15]

Hazard Classification	GHS Pictograms	Precautionary Statements
Flammable Solid (Category 1/2)		P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.[11][15]
Self-heating Chemical (Category 1)		P235+P410: Keep cool. Protect from sunlight.[11][14]
Skin Corrosion (Category 1B)	corrosive	P280: Wear protective gloves/protective clothing/eye protection/face protection.[11][15]
Serious Eye Damage (Category 1)	corrosive	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11][14][15]

Synthesis Protocols

Sodium tert-butoxide can be synthesized through several methods. The most common laboratory and industrial preparations involve the reaction of tert-butyl alcohol with a strong sodium-containing base.

Experimental Protocol 1: Synthesis from tert-Butanol and Sodium Hydride

This method is a common laboratory-scale synthesis.[3]

Materials:

- tert-Butyl alcohol (anhydrous)
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)

- Inert gas supply (Nitrogen or Argon)

Procedure:

- A flame-dried, three-necked flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet is charged with a suspension of sodium hydride in anhydrous THF.
- The flask is cooled in an ice bath.
- A solution of anhydrous tert-butyl alcohol in anhydrous THF is added dropwise to the stirred suspension of sodium hydride. The addition rate should be controlled to manage the evolution of hydrogen gas.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed until the evolution of hydrogen gas ceases, indicating the completion of the reaction.
- The resulting solution/suspension of sodium tert-butoxide in THF can be used directly for subsequent reactions, or the solvent can be removed under reduced pressure to yield the solid product.

Experimental Protocol 2: Synthesis from tert-Butanol and Sodium Metal

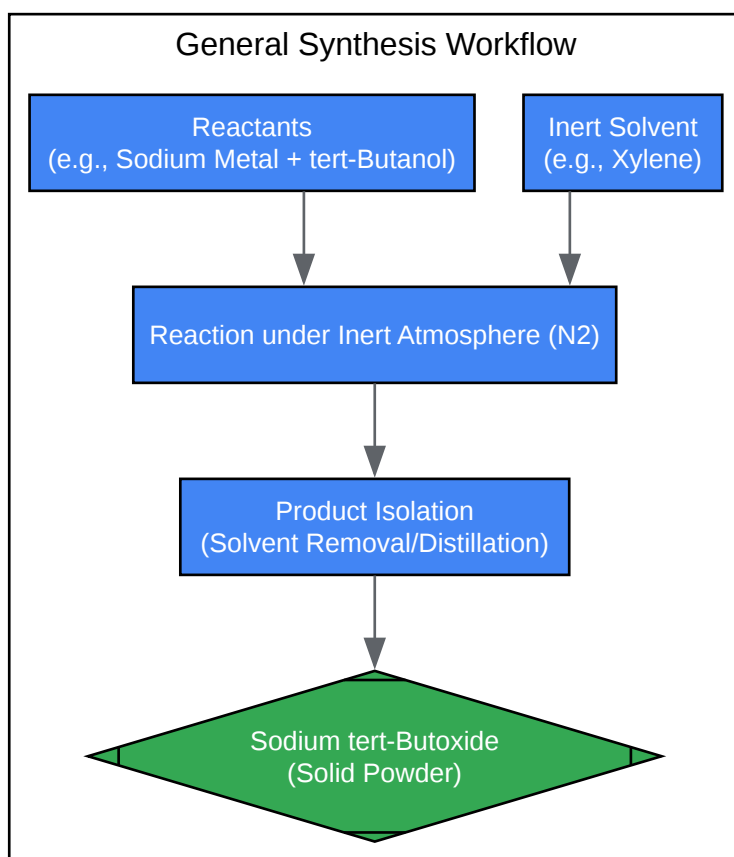
This industrial-scale method involves the direct reaction of sodium metal with tert-butanol.[16]

Materials:

- Sodium metal
- tert-Butyl alcohol (anhydrous)
- Inert solvent (e.g., Xylene)
- Inert gas supply (Nitrogen)

Procedure:

- An appropriate reactor is rendered inert by purging with nitrogen.
- The inert solvent (xylene) and sodium metal are charged into the reactor.[16]
- The mixture is heated to above the melting point of sodium ($\sim 97^{\circ}\text{C}$) with stirring to create a dispersion of molten sodium.[16]
- Anhydrous tert-butyl alcohol is carefully added to the reactor. The reaction is exothermic and produces hydrogen gas.
- The reaction temperature is maintained until all the sodium metal has reacted.
- Upon completion, the solvent and any excess tert-butyl alcohol are removed by distillation, followed by vacuum drying to yield the final sodium tert-butoxide product.[16]



[Click to download full resolution via product page](#)

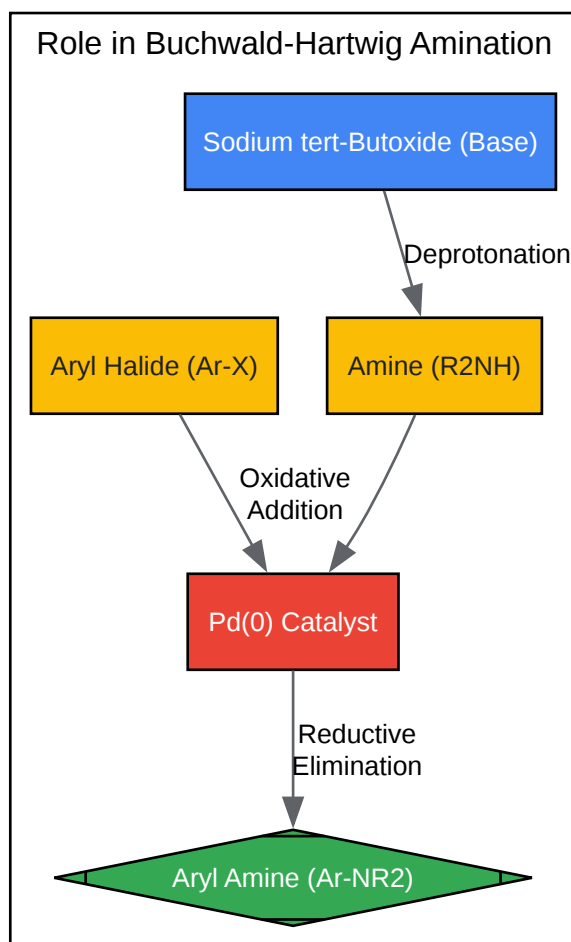
Caption: General workflow for the synthesis of sodium tert-butoxide.

Applications in Organic Synthesis

The utility of sodium tert-butoxide stems from its characteristics as a strong, non-nucleophilic base.^{[3][4]} The bulky tert-butyl group sterically hinders the oxygen atom from acting as a nucleophile, allowing it to deprotonate a wide range of substrates without competing nucleophilic attack.

Key Reaction Types

- **Condensation and Rearrangement Reactions:** It is widely used to mediate reactions like the Claisen condensation and other rearrangements where a strong base is required.^[17]
- **Palladium-Catalyzed Cross-Coupling:** Sodium tert-butoxide is a critical base in many modern cross-coupling reactions, including the Buchwald-Hartwig amination for the formation of C-N bonds and the synthesis of aryl ethers.^[4] It plays a crucial role in the catalytic cycle by facilitating the deprotonation of the amine or alcohol and regenerating the active palladium catalyst.
- **Deprotonation and Elimination Reactions:** It is effective for deprotonating weak carbon acids and for promoting elimination reactions to form alkenes.



[Click to download full resolution via product page](#)

Caption: Role of NaOtBu in the Buchwald-Hartwig amination catalytic cycle.

Industrial Relevance

In the pharmaceutical and agrochemical industries, sodium tert-butoxide is an essential intermediate for the synthesis of active pharmaceutical ingredients (APIs) and pesticides.^{[5][17]} Its ability to facilitate specific chemical transformations efficiently and with high yields makes it a cost-effective choice for large-scale manufacturing.^[17] Furthermore, it serves as a catalyst in the production of biodiesel through the transesterification of triglycerides.^[17]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium 2-methylpropan-2-olate(865-48-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. SODIUM 2-METHYLPROPAN-2-OLATE | CAS 865-48-5 [matrix-fine-chemicals.com]
- 3. Sodium tert-butoxide - Wikipedia [en.wikipedia.org]
- 4. Sodium t-Butoxide [commonorganicchemistry.com]
- 5. Sodium Tert-butoxide | 865-48-5 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 叔丁醇钠 99.9% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Sodium tert-butoxide | 865-48-5 [chemicalbook.com]
- 9. Sodium tert-Butoxide 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 10. chembk.com [chembk.com]
- 11. aksci.com [aksci.com]
- 12. dcfinechemicals.com [dcfinechemicals.com]
- 13. gelest.com [gelest.com]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. oxfordlabchem.com [oxfordlabchem.com]
- 16. A kind of preparation technology of sodium tert-butoxide_Chemicalbook [chemicalbook.com]
- 17. nbino.com [nbino.com]
- To cite this document: BenchChem. [CAS number and molecular formula of sodium 2-methylpropan-2-olate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8740672#cas-number-and-molecular-formula-of-sodium-2-methylpropan-2-olate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com